

Personal protective equipment for handling NCGC00138783 TFA

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Compound of Interest

Compound Name: NCGC00138783 TFA

Cat. No.: B10856936

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Essential Safety and Handling Guide for NCGC00138783 TFA

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **NCGC00138783 TFA**. The primary acute hazards associated with this compound are related to its trifluoroacetate (TFA) component, which is a strong corrosive acid. Therefore, all handling procedures should be performed with the appropriate precautions for a corrosive and potentially potent pharmaceutical compound.

Quantitative Safety and Physical Data

While specific occupational exposure limits have not been established for trifluoroacetic acid, it is imperative to minimize exposure through engineering controls and personal protective equipment.^{[1][2]} The following tables summarize key safety and physical data for **NCGC00138783 TFA** and its trifluoroacetic acid component.

Table 1: Physical and Chemical Properties of **NCGC00138783 TFA**

Property	Value
Molecular Formula	C28H27F4N7O3S
Molecular Weight	617.62 g/mol
Appearance	Solid, white to light yellow
Solubility	≥ 1.25 mg/mL in a 1:9 DMSO/Corn oil solution; 50 mg/mL in DMSO (may require warming)[3][4]
Storage	4°C for solid (sealed from moisture and light); In solvent: -80°C for 6 months, -20°C for 1 month[4]

Table 2: Properties of Trifluoroacetic Acid (TFA)

Property	Value
Chemical Formula	C2HF3O2
Molar Mass	114.023 g/mol [5]
Appearance	Colorless, fuming liquid with a pungent, vinegar-like odor[1][5][6]
Density	1.489 g/cm ³ at 20 °C[5]
Melting Point	-15.4 °C (4.3 °F)[5]
Boiling Point	72.4 °C (162.3 °F)[5]
Solubility in Water	Miscible[5][6]
Acidity (pKa)	0.52[5]

Table 3: Glove Compatibility for Handling Organic Acids

The following table provides general guidance on glove material compatibility with organic acids similar to TFA. It is crucial to consult the specific glove manufacturer's chemical resistance data.

Glove Material	Acetic Acid	Formic Acid	General Recommendation for TFA
Natural Rubber	Fair (breakthrough > 1 hr)[7][8]	Fair (breakthrough > 1 hr)[7]	Use with caution for splash protection only.
Neoprene	Good (breakthrough > 4 hrs)[7][8]	Good (breakthrough > 4 hrs)[7]	Suitable for splash protection.
Butyl	Excellent (breakthrough > 8 hrs)[7][8]	Excellent (breakthrough > 8 hrs)[7]	Recommended for extended contact.
PVC	Fair (breakthrough > 1 hr)[7][8]	Good (breakthrough > 4 hrs)[7]	Use with caution.
Nitrile	Not Recommended (breakthrough < 1 hr)[7][8]	Fair (breakthrough > 1 hr)[7]	Not recommended for direct contact; suitable for short-term splash protection only if changed immediately. [9]
Viton	Excellent (breakthrough > 8 hrs)[7][8]	Fair (breakthrough > 1 hr)[7]	Recommended for extended contact.

Operational Protocols

Adherence to the following step-by-step protocols is mandatory to ensure the safety of all personnel and the integrity of the research.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Primary: All handling of **NCGC00138783 TFA**, especially in its solid powder form, must be conducted in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.[\[10\]](#)
- Secondary: An eyewash station and a safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical splash goggles are required. A full-face shield should be worn when handling larger quantities or when there is a significant risk of splashing.
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves. For handling small quantities, double gloving with nitrile gloves may be acceptable for splash protection, with immediate replacement upon contamination. For larger volumes or prolonged handling, butyl or Viton gloves are recommended.[\[7\]](#)[\[8\]](#) Always check gloves for tears or holes before use.
 - Lab Coat: A buttoned, full-length laboratory coat must be worn.
 - Clothing: Full-length pants and closed-toe shoes are mandatory.

Experimental Protocols

1. Weighing **NCGC00138783 TFA** Powder:

- Preparation: Designate a specific area within a chemical fume hood for weighing. Cover the work surface with absorbent bench paper.[\[10\]](#)
- Tare Container: Place a clean, sealable container (e.g., a vial with a screw cap) on the balance and tare it.[\[11\]](#)
- Transfer Powder: Inside the fume hood, carefully transfer the desired amount of **NCGC00138783 TFA** powder from the stock container to the tared container using a clean spatula.[\[11\]](#) Keep the stock container closed as much as possible.[\[10\]](#)

- Seal and Re-weigh: Securely seal the container with the powder and re-weigh it on the balance to determine the exact mass.[\[11\]](#)
- Cleanup: After weighing, decontaminate the spatula and the work surface. Dispose of the contaminated bench paper and any used weighing paper as hazardous waste.

2. Preparation of a Stock Solution:

- Solvent Addition: Based on the measured weight, calculate the required volume of solvent (e.g., DMSO) to achieve the desired concentration.
- Dissolution: In a chemical fume hood, add the solvent to the sealed container containing the **NCGC00138783 TFA** powder.
- Mixing: Gently agitate the container to dissolve the powder. If necessary, sonication or gentle warming (as specified for solubility in DMSO) can be used.[\[4\]](#)
- Labeling: Clearly label the container with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.
- Storage: Store the stock solution under the recommended conditions (e.g., -80°C for long-term storage).[\[4\]](#)

Disposal and Spill Management

Waste Disposal Plan

All waste containing **NCGC00138783 TFA** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid waste (e.g., contaminated gloves, weighing paper, bench paper) in a designated, sealed, and clearly labeled hazardous waste container.
 - Collect all liquid waste in a separate, compatible, and clearly labeled hazardous waste container. Do not use metal containers.

- Labeling: The waste container label must include "Hazardous Waste" and the full chemical name "**NCGC00138783 TFA**".
- Storage: Store hazardous waste containers in a designated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EH&S) department. Do not pour any waste down the drain.

Spill Response Plan

For Minor Spills (< 500 mL):

- Alert Personnel: Immediately notify others in the vicinity.
- Evacuate: If necessary, evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Absorb: Use an inert absorbent material (e.g., vermiculite, sand, or a chemical spill kit) to contain and absorb the spill.
- Collect: Carefully collect the absorbed material and place it in a sealed container for hazardous waste.
- Decontaminate: Clean the spill area with a suitable decontaminating solution, followed by a water rinse.
- Dispose: Dispose of all cleanup materials as hazardous waste.

For Major Spills (> 500 mL) or Spills with Personnel Exposure:

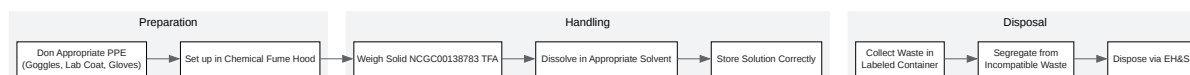
- Evacuate: Immediately evacuate the laboratory and alert others to do the same.
- Emergency Services: Contact your institution's emergency response team or call 911.

- First Aid: If there has been personnel exposure, provide immediate first aid as described below and seek medical attention.

First Aid Procedures

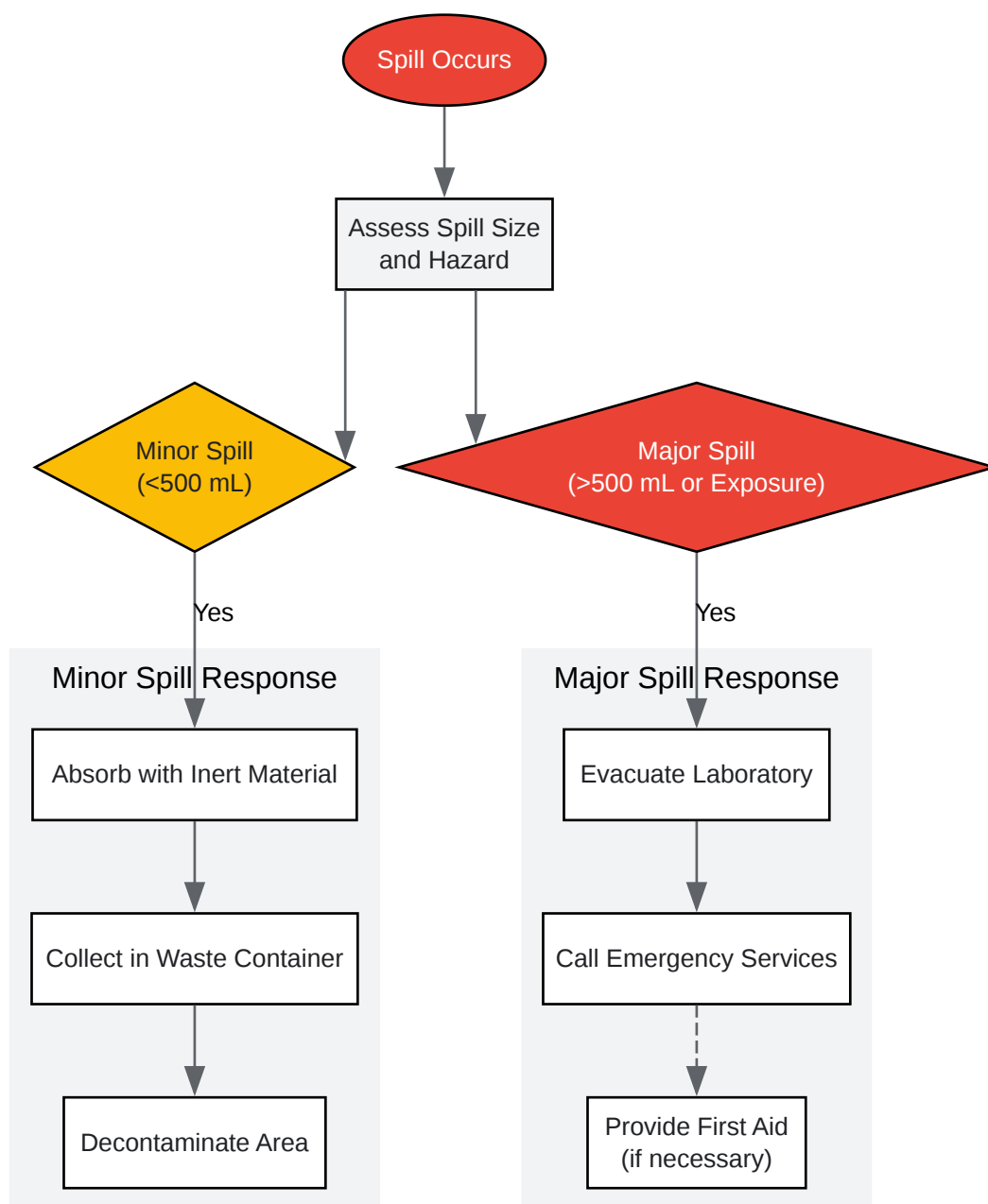
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Diagrams



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Caption: Workflow for Safe Handling and Disposal of **NCGC00138783 TFA**.



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Caption: Spill Response Decision Tree for **NCGC00138783 TFA**.

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References

- 1. CDC - TRIFLUOROACETIC ACID - International Chemical Safety Cards - NIOSH [medbox.iiab.me]
- 2. nj.gov [nj.gov]
- 3. NCGC00138783 TFA | CD47/SIRPα阻断剂 | MCE [medchemexpress.cn]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Trifluoroacetic acid - Wikipedia [en.wikipedia.org]
- 6. Trifluoroacetic acid | CF₃COOH | CID 6422 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. uwyo.edu [uwyo.edu]
- 8. Glove Selection Chart - Chemical Breakthrough Times | All Safety Products [allsafetyproducts.com]
- 9. ehrls.upenn.edu [ehrls.upenn.edu]
- 10. ehs.wisc.edu [ehs.wisc.edu]
- 11. Powder Weighing Procedure | Safety Unit [weizmann.ac.il]
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